

3-(4-Chlorophenyl)-2'-thiomethylpropiophenone molecular structure and conformation

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Compound of Interest

Compound Name:	3-(4-Chlorophenyl)-2'- thiomethylpropiophenone
CAS No.:	898787-79-6
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An In-Depth Technical Guide to the Molecular Structure and Conformation of **3-(4-Chlorophenyl)-2'-thiomethylpropiophenone**

Abstract

This technical guide provides a comprehensive analysis of the predicted molecular structure and conformational landscape of **3-(4-Chlorophenyl)-2'-thiomethylpropiophenone**. In the absence of direct experimental data for this specific molecule, this document synthesizes foundational principles of stereochemistry and conformational analysis, drawing parallels with structurally related propiophenones and acyclic ketones. We present detailed, field-proven protocols for the experimental elucidation and computational modeling of its three-dimensional structure, intended for researchers, scientists, and professionals in drug development. This guide is structured to provide not just methodologies, but also the causal reasoning behind experimental choices, ensuring a robust and self-validating approach to structural analysis.

Introduction

Propiophenone and its derivatives are significant structural motifs in medicinal chemistry and materials science, often serving as key intermediates in the synthesis of pharmaceuticals.[1] The introduction of substituents on the aromatic rings and the aliphatic chain can profoundly influence the molecule's three-dimensional shape, which in turn dictates its biological activity and physicochemical properties. **3-(4-Chlorophenyl)-2'-thiomethylpropiophenone** presents an interesting case for conformational analysis due to the presence of multiple rotatable bonds and bulky substituents. Understanding its preferred spatial arrangement is crucial for predicting its interactions with biological targets and for the rational design of new molecules.

This guide will first deduce the molecular structure from its nomenclature, then delve into the theoretical aspects of its conformation, and finally, present a detailed roadmap for its experimental and computational characterization.

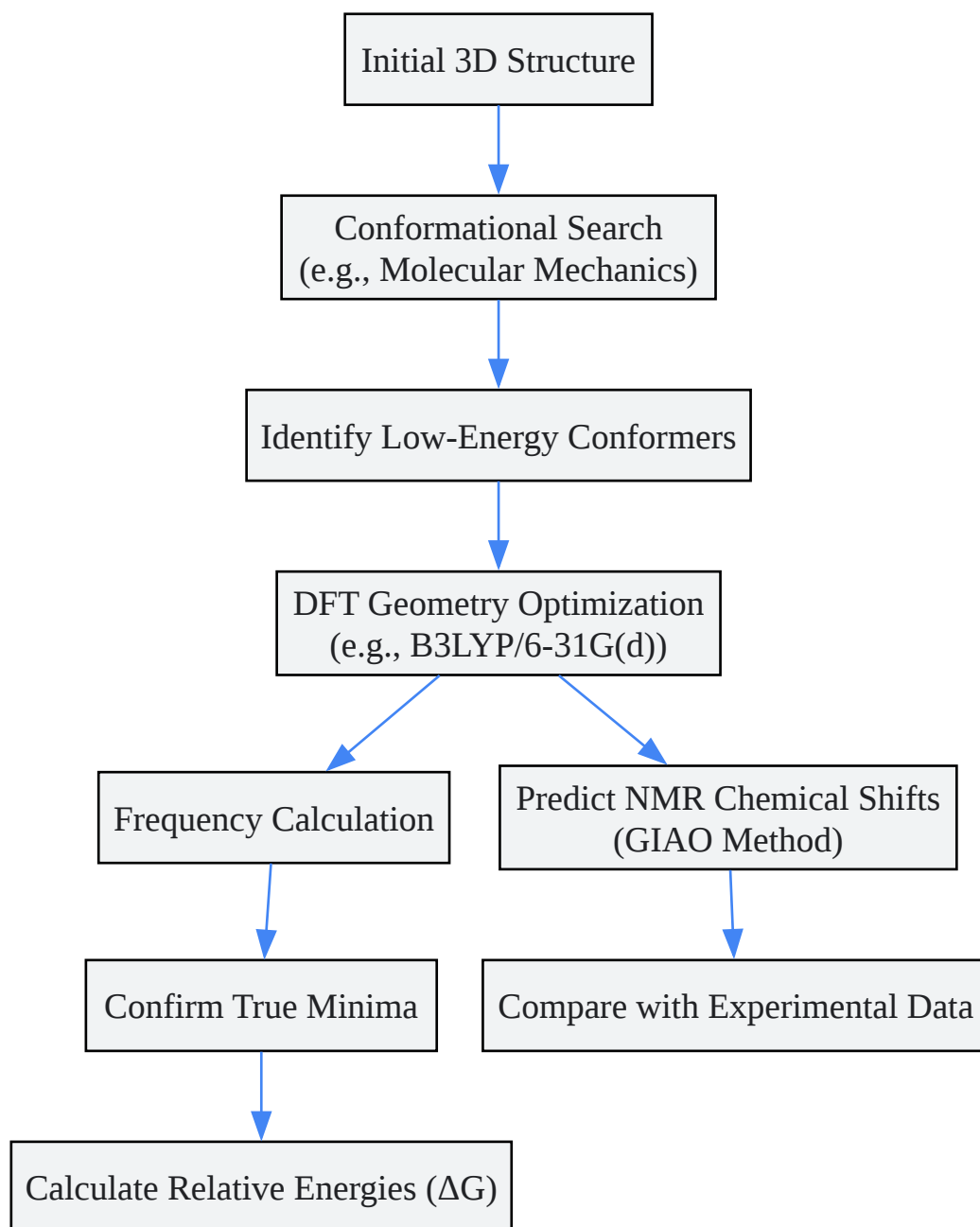
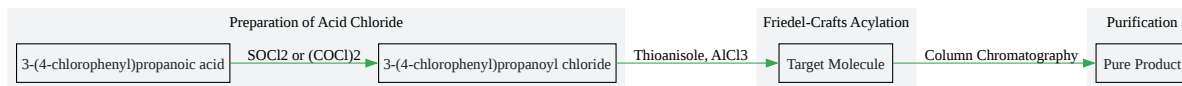
Predicted Molecular Structure and Nomenclature

Based on standard IUPAC nomenclature, the name "**3-(4-Chlorophenyl)-2'-thiomethylpropiophenone**" describes a propiophenone core. "Propiophenone" itself is 1-phenylpropan-1-one.[2][3] The substituents are:

- A 4-chlorophenyl group at the 3-position of the propane chain.
- A 2'-thiomethyl (or methylthio) group on the phenyl ring attached to the carbonyl carbon. The prime (') indicates substitution on this second phenyl ring.

Therefore, the systematic IUPAC name for this compound is 1-(2-(methylthio)phenyl)-3-(4-chlorophenyl)propan-1-one.

The molecular structure is characterized by a central three-carbon chain. One end is attached to a 4-chlorophenyl ring, and the other is a carbonyl group bonded to a 2-thiomethylphenyl ring.



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